

Technical Guide: 3-Methoxy-4'-methylbenzophenone (CAS No. 82520-37-4)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Methoxy-4'-methylbenzophenone

Cat. No.: B017861

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Introduction

3-Methoxy-4'-methylbenzophenone is an aromatic ketone derivative. Benzophenones, as a class of compounds, are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and photochemical properties. This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methoxy-4'-methylbenzophenone**, a detailed experimental protocol for its synthesis, and generalized procedures for its potential biological and photochemical evaluation.

Chemical and Physical Properties

The fundamental properties of **3-Methoxy-4'-methylbenzophenone** are summarized below.

Property	Value	Reference
CAS Number	82520-37-4	[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][2]
Molecular Weight	226.27 g/mol	[1][2]
Appearance	Viscous Yellow Oil	[3]
Storage	2-8°C Refrigerator	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Methoxy-4'-methylbenzophenone**.

Spectroscopy	Data	Reference
Infrared (IR)	1690 cm ⁻¹ (C=O)	[1]
¹ H Nuclear Magnetic Resonance (¹ H-NMR)	δ 2.44 (s, 3H), 3.86 (s, 3H), 7.08-7.18 (m, 1H), 7.20-7.40 (m, 5H), 7.73 (d, 2H, J=8.4 Hz)	[1]

Experimental Protocols

Synthesis of 3-Methoxy-4'-methylbenzophenone via Friedel-Crafts Acylation

A common and effective method for the synthesis of **3-Methoxy-4'-methylbenzophenone** is the Friedel-Crafts acylation of toluene with m-anisoyl chloride.[1]

Materials:

- m-Anisoyl chloride
- Toluene

- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Ice
- Concentrated Hydrochloric Acid (HCl)
- Sodium sulfate (Na_2SO_4)

Procedure:

- To a suspension of anhydrous aluminum chloride (1.1 equivalents) in dichloromethane (40 ml), a solution of m-anisoyl chloride (12.0 g) and toluene (1 equivalent) in dichloromethane (10 ml) is added dropwise.
- The resulting mixture is stirred at room temperature for 4 hours.
- The reaction mixture is then carefully poured into 200 ml of a 1:1 (v/v) mixture of ice and 37% hydrochloric acid.
- The organic and aqueous phases are separated.
- The organic phase is collected and dried over anhydrous sodium sulfate.
- The drying agent is removed by filtration, and the organic solvent is evaporated under reduced pressure to yield **3-Methoxy-4'-methylbenzophenone**.^[1]

Synthesis of **3-Methoxy-4'-methylbenzophenone**

Generalized Protocol for In Vitro Cytotoxicity Assay

To assess the potential cytotoxic effects of **3-Methoxy-4'-methylbenzophenone**, a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay can be employed. This is a generalized protocol and would require optimization for specific cell lines.

Materials:

- Human cancer cell line (e.g., MCF-7, A549)

- **3-Methoxy-4'-methylbenzophenone**
- Dimethyl sulfoxide (DMSO)
- Culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- MTT solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare a stock solution of **3-Methoxy-4'-methylbenzophenone** in DMSO and dilute it with the culture medium to various concentrations.
- Replace the medium in the wells with the medium containing different concentrations of the test compound. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubate the plate for 48-72 hours.
- Add MTT solution to each well and incubate for 4 hours.
- Remove the medium and add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value.

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- To cite this document: BenchChem. [Technical Guide: 3-Methoxy-4'-methylbenzophenone (CAS No. 82520-37-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017861#3-methoxy-4-methylbenzophenone-cas-number]

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